

Isotope Stability Support Center: Iodoethane-1-¹³C

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Compound of Interest

Compound Name: Iodoethane-1-¹³C

CAS No.: 75560-39-3

Cat. No.: B1610447

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Subject: Stabilization Protocol using Copper Wire Scavenging Ticket ID: ISO-SUP-13C-CU
Status: Open / Technical Guidance

The Mechanic: Why Stabilization is Critical

Executive Summary: **Iodoethane-1-¹³C** is a high-value alkylating agent. Like all alkyl iodides, it is thermodynamically predisposed to homolytic cleavage when exposed to photons (light) or thermal energy. This degradation releases free iodine (

), which acts as an autocatalyst, accelerating further decomposition.

The Copper Solution: Copper metal acts as a "sacrificial scavenger." It does not prevent the initial bond cleavage caused by light, but it immediately reacts with the generated iodine radicals or free molecular iodine. This arrests the autocatalytic cycle, maintaining the reagent's chemical purity and isotopic integrity.

The Reaction:

- Result:

forms as an insoluble surface layer or precipitate, preventing the liquid from turning the characteristic yellow/brown of free iodine.

Experimental Protocol: The Copper Activation

Workflow

WARNING: Iodoethane is a potent alkylating agent and neurotoxin. Perform all manipulations in a fume hood.

Phase A: Copper Wire Preparation

Using "raw" copper wire is insufficient; surface oxides must be removed to expose the reactive metal lattice.

Step	Action	Technical Rationale
1	Select Material	Use high-purity (>99.9%) Copper wire, approx 0.5–1.0 mm diameter. Avoid coated/enameled electrical wire unless stripped completely.
2	Mechanical Abrasion	Sand the wire with fine-grit sandpaper until it shines bright salmon-pink. Removes the passive layer.
3	Solvent Wash	Rinse with dry Acetone followed by dry DCM. Removes organic oils/grease from handling.
4	Acid Activation (Optional)	Dip in dilute HCl (10%) for 10 seconds, then rinse copiously with water, then acetone. Only for heavily oxidized wire.
5	The Critical Dry	CRITICAL: Dry the wire under vacuum or a stream of Argon. Water is the enemy; it will hydrolyze the Iodoethane to Ethanol-1-13C.

Phase B: Stabilization Implementation

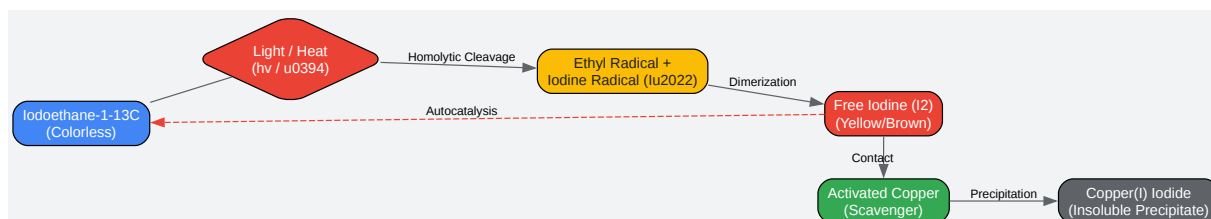
- Environment: Flush the storage vial with Argon or Nitrogen.
- Insertion: Cut the activated copper wire into small segments (coils) to maximize surface area. Drop 1-2 coils into the **Iodoethane-1-13C**.

- Sealing: Cap tightly with a Teflon-lined septum. Parafilm is insufficient for long-term storage of volatile iodides ().
- Storage: Store at in the dark.

Visualization: Mechanisms & Workflows

Figure 1: The Degradation & Scavenging Cycle

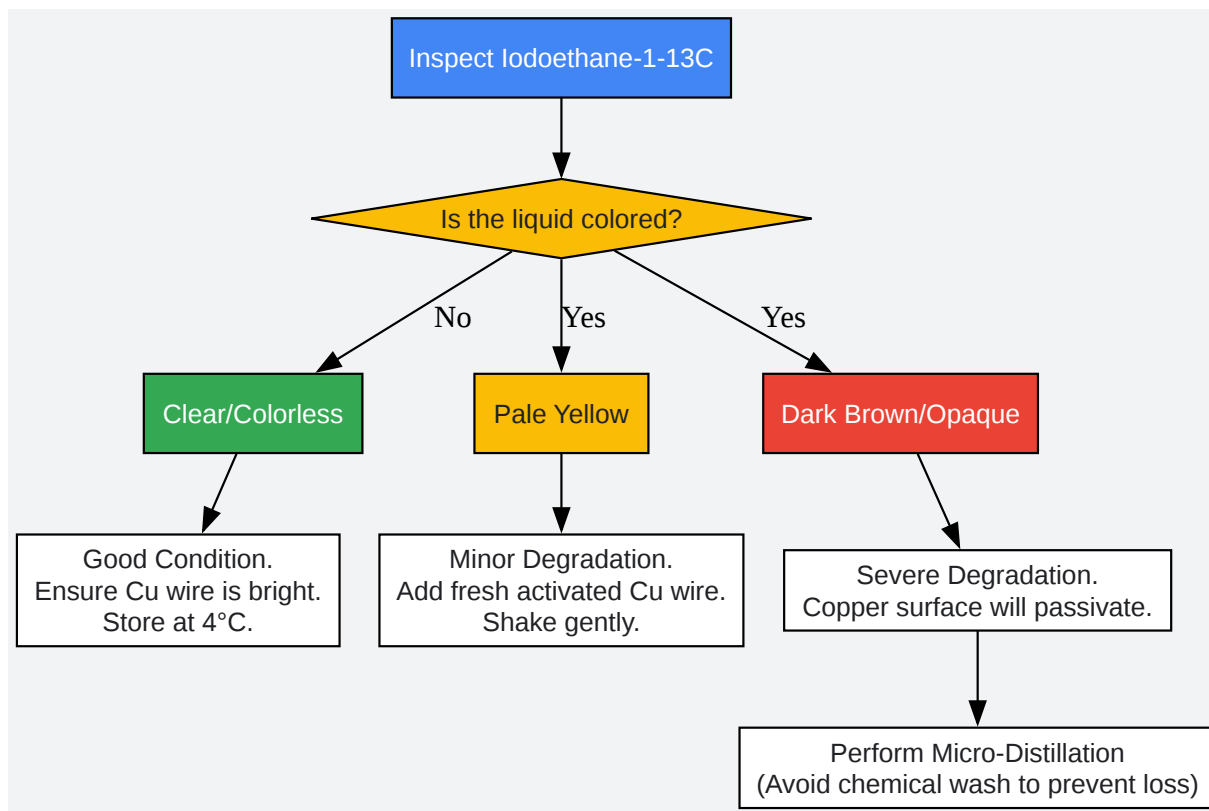
Caption: Logical flow illustrating how light triggers decomposition and how copper interrupts the autocatalytic loop.



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Figure 2: Troubleshooting Decision Tree

Caption: Decision matrix for handling degraded (discolored) isotopic reagents.



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Troubleshooting & FAQs

Q1: The copper wire turned black immediately after insertion. Is this normal?

“

A: Yes and No.

- *The Chemistry: The black coating is likely Copper(II) Oxide () or a heavy layer of Copper Iodide ().*
- *Diagnosis: If it turns black instantly, your Iodoethane likely had a high concentration of free iodine already. The wire is doing its job, but the surface has "passivated" (become coated and unreactive).*
- *Fix: Remove the black wire. Insert a fresh, shiny piece of activated copper. Repeat until the wire stays relatively bright.*

Q2: My **Iodoethane-1-13C** is dark brown. Can I just add more copper?

“

A: For dark brown solutions, copper is often inefficient because the surface area required to scrub that much iodine is too high.

- *Risk: You risk losing product to surface adsorption on the wire.*
- *Protocol: For heavily degraded samples, a micro-distillation is preferred over chemical washing (sodium thiosulfate) to minimize isotopic loss. Collect the fraction at*

.

Q3: Can I use copper powder instead of wire?

“

A: Not Recommended. While powder has high surface area, it is difficult to filter out completely. Residual copper powder can interfere with subsequent organometallic reactions (e.g., Grignard formation or Lithium-Halogen exchange) by altering the electron transfer kinetics. Wire is easily retrieved with forceps.

Q4: Will the copper react with the

“

A: No. The copper reaction is specific to the halogen (

). The carbon isotope (

) is chemically identical to

label? *in this context and remains part of the ethyl group.*

Stability Data Profile

Parameter	Specification / Limit
Storage Temperature	to (Refrigerated)
Freezing Point	(Do not freeze; glass fracture risk)
Boiling Point	(Volatile - Keep tightly sealed)
Stabilizer	Copper (Cu) Wire or Turnings
Shelf Life (Stabilized)	2–3 Years (if dark & cold)
Shelf Life (Unstabilized)	< 3 Months (rapid yellowing)

References

- Armarego, W. L. F., & Chai, C. L. L. (2013). Purification of Laboratory Chemicals (7th ed.). Butterworth-Heinemann. (Standard reference for purification of alkyl iodides via distillation and copper stabilization).
- Sigma-Aldrich. (n.d.).^[1] **Iodoethane-1-13C** Product Specification & Safety Data Sheet. (Confirming storage conditions and copper stabilization for commercial isotopes).
- Cambridge Isotope Laboratories. (n.d.). Iodoethane (1-13C, 99%) + copper wire. (Verification of industry standard stabilization methods).
- Paine, A. J. (1986). Mechanisms of photochemical degradation of alkyl iodides. Journal of the American Chemical Society. (Fundamental mechanism of homolytic cleavage and iodine release).

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Sources

- [1. Iodoethane-1-13C 13C 99atom , 99 CP, copper stabilizer 75560-39-3 \[sigmaaldrich.com\]](#)
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